

Technical Guide: Solubility of 4-Bromo-6-methylpyridin-2-amine in Organic Solvents

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Compound of Interest

Compound Name: **4-Bromo-6-methylpyridin-2-amine**

Cat. No.: **B1289317**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Bromo-6-methylpyridin-2-amine and its structural isomers are heterocyclic amines that serve as crucial building blocks in the synthesis of a wide array of biologically active molecules. [1][2] These compounds are of significant interest to the pharmaceutical and agrochemical industries due to their utility in developing novel drugs—including anti-inflammatory, anti-cancer, and neurological agents—and in formulating advanced pesticides and herbicides. [1][2] Understanding the solubility of **4-Bromo-6-methylpyridin-2-amine** in various organic solvents is a critical preliminary step in its application, influencing reaction conditions, purification methods, and formulation development.

This technical guide provides a comprehensive overview of the methodologies for determining the solubility of **4-Bromo-6-methylpyridin-2-amine** in organic solvents. While specific quantitative data for this compound is not readily available in public literature, this guide equips researchers with the necessary experimental protocols to generate this vital data in-house.

Physicochemical Properties

A summary of the known physicochemical properties of **4-Bromo-6-methylpyridin-2-amine** is presented in the table below.

| Property | Value | Source |
|-------------------|--|---------------|
| Molecular Formula | C ₆ H ₇ BrN ₂ | PubChem |
| Molecular Weight | 187.04 g/mol | PubChem[3] |
| CAS Number | 524718-27-2 | PubChem |
| Appearance | Off-white to pale yellow solid | Chem-Impex[2] |
| XLogP3 | 1.6 | PubChem[3] |

Quantitative Solubility Data

As of the latest literature review, comprehensive quantitative solubility data for **4-Bromo-6-methylpyridin-2-amine** across a range of organic solvents has not been published. The following table is provided as a template for researchers to populate with their experimentally determined values.

| Solvent | Temperature (°C) | Solubility (g/100 mL) | Solubility (mol/L) | Method Used |
|-----------------------------|------------------|-----------------------|--------------------|-------------|
| Methanol | 25 | Gravimetric | | |
| Ethanol | 25 | Gravimetric | | |
| Isopropanol | 25 | Gravimetric | | |
| Acetone | 25 | Gravimetric | | |
| Ethyl Acetate | 25 | Gravimetric | | |
| Dichloromethane | 25 | Gravimetric | | |
| Chloroform | 25 | Gravimetric | | |
| Toluene | 25 | Gravimetric | | |
| N,N-Dimethylformamide (DMF) | 25 | Gravimetric | | |
| Dimethyl Sulfoxide (DMSO) | 25 | Gravimetric | | |

Experimental Protocols for Solubility Determination

The following are detailed methodologies for determining the solubility of **4-Bromo-6-methylpyridin-2-amine** in organic solvents.

Gravimetric Method for Solubility Determination

This method directly measures the mass of the solute that can be dissolved in a specific volume of solvent to create a saturated solution.[4][5][6][7]

Materials:

- **4-Bromo-6-methylpyridin-2-amine**
- Selected organic solvents (analytical grade)

- Volumetric flasks (10 mL)
- Conical flasks with stoppers
- Analytical balance (readable to 0.1 mg)
- Thermostatic shaker bath
- Syringe filters (0.45 μ m, solvent-compatible)
- Evaporating dishes (pre-weighed)
- Drying oven

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **4-Bromo-6-methylpyridin-2-amine** to a conical flask containing a known volume (e.g., 10 mL) of the selected organic solvent. An excess is ensured when undissolved solid remains.
 - Seal the flask and place it in a thermostatic shaker bath set to a constant temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached. Periodically check for the continued presence of undissolved solid.
- Sample Collection and Filtration:
 - Allow the flask to stand undisturbed in the thermostatic bath for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant (e.g., 5 mL) using a volumetric pipette, ensuring no solid particles are disturbed.
 - Filter the collected supernatant through a 0.45 μ m syringe filter into a pre-weighed evaporating dish. This step is crucial to remove any fine, undissolved particles.

- Solvent Evaporation and Mass Determination:
 - Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute (e.g., 60-80 °C). The oven should be well-ventilated.
 - Once the solvent has completely evaporated, cool the dish in a desiccator to room temperature.
 - Weigh the evaporating dish containing the dried solute on an analytical balance.
 - Repeat the drying and weighing process until a constant mass is achieved.
- Calculation of Solubility:
 - Calculate the mass of the dissolved solute by subtracting the initial mass of the empty evaporating dish from the final constant mass.
 - Express the solubility in g/100 mL or convert to mol/L using the molecular weight of **4-Bromo-6-methylpyridin-2-amine**.

UV-Visible Spectrophotometry Method

This method is suitable for compounds that have a chromophore and absorb light in the UV-Vis spectrum. It is a high-throughput method for determining kinetic solubility.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Materials:

- **4-Bromo-6-methylpyridin-2-amine**
- Selected organic solvents (UV grade)
- UV-Visible Spectrophotometer
- Quartz cuvettes
- Volumetric flasks and pipettes
- Analytical balance

Procedure:

- Determination of λ_{max} :
 - Prepare a dilute stock solution of **4-Bromo-6-methylpyridin-2-amine** in the chosen solvent.
 - Scan the solution over a relevant wavelength range (e.g., 200-400 nm) to determine the wavelength of maximum absorbance (λ_{max}).
- Preparation of Calibration Curve:
 - Prepare a series of standard solutions of known concentrations from the stock solution by serial dilution.
 - Measure the absorbance of each standard solution at the determined λ_{max} .
 - Plot a graph of absorbance versus concentration to create a calibration curve. The curve should be linear and pass through the origin (or be corrected for a blank).
- Preparation of Saturated Solution and Analysis:
 - Prepare a saturated solution as described in the gravimetric method (Section 4.1, step 1).
 - After equilibration and settling, filter the supernatant using a 0.45 μm syringe filter.
 - Dilute a known volume of the filtered saturated solution with the same solvent to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .
- Calculation of Solubility:
 - Use the equation of the line from the calibration curve to determine the concentration of the diluted solution.
 - Calculate the concentration of the original saturated solution by multiplying by the dilution factor.

Experimental Workflows and Logical Relationships

The following diagrams illustrate the logical workflow for solubility determination and the general application of **4-Bromo-6-methylpyridin-2-amine** in a research and development context.

Workflow for Gravimetric Solubility Determination

Add excess 4-Bromo-6-methylpyridin-2-amine to solvent

Equilibrate in thermostatic shaker bath

Allow excess solid to settle

Withdraw and filter supernatant

Evaporate solvent from a known volume of filtrate

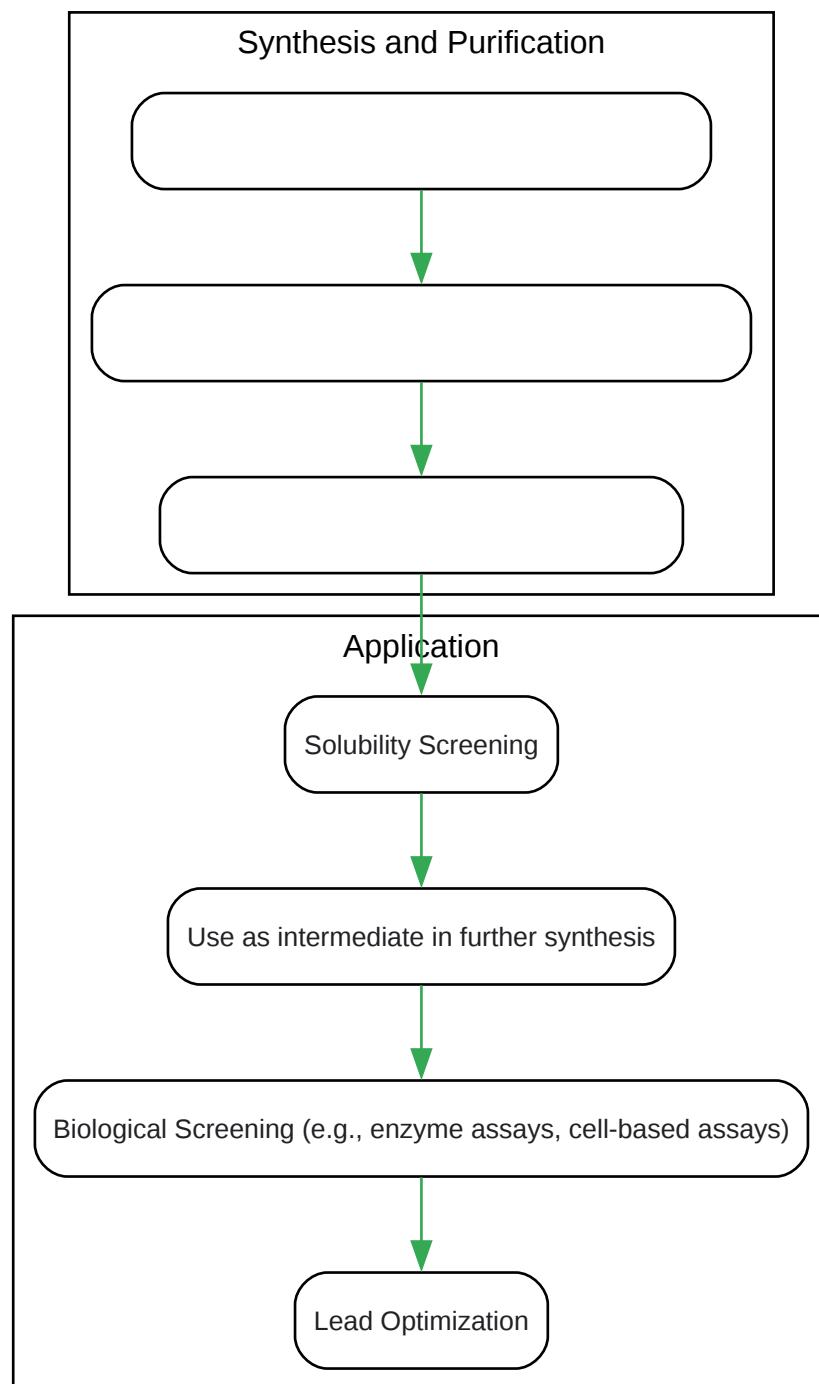
Dry residue to constant mass

Calculate solubility

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Caption: Gravimetric solubility determination workflow.

General R&D Workflow for 4-Bromo-6-methylpyridin-2-amine

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Caption: R&D workflow for a chemical intermediate.

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